

Veratraldehyde-d3 safety data sheet and handling precautions.

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Compound of Interest

Compound Name: Veratraldehyde-d3

Cat. No.: B15559781

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Veratraldehyde-d3: A Technical Safety and Handling Guide

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the safety data and handling precautions for Veratraldehyde. **Veratraldehyde-d3** is the deuterated form of Veratraldehyde. The safety information presented here is based on the non-deuterated compound and should be considered broadly applicable to **Veratraldehyde-d3**, as isotopic labeling is not expected to significantly alter its chemical hazards. However, a specific Safety Data Sheet (SDS) for **Veratraldehyde-d3** should always be consulted if available.

Executive Summary

Veratraldehyde (3,4-dimethoxybenzaldehyde) is an organic compound widely utilized as a flavorant, odorant, and an intermediate in the synthesis of pharmaceuticals.^{[1][2][3]} This guide consolidates critical safety information and handling protocols to ensure its safe use in a laboratory setting. It covers hazard classifications, protective measures, emergency procedures, and physical and chemical properties. All personnel handling this chemical must be familiar with its potential hazards and follow the recommended safety precautions.

Hazard Identification and Classification

Veratraldehyde is classified as harmful and an irritant. The following tables summarize its GHS classification and associated hazard statements.

Table 1: GHS Hazard Classification

Classification	Category	Hazard Statement Code
Acute Toxicity, Oral	4	H302
Skin Irritation	2	H315
Eye Irritation	2A	H319
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory irritation)	H335


Sources:[4][5][6]

Table 2: Hazard Statements (H-Statements)

Code	Statement
H302	Harmful if swallowed.[4][5][6]
H315	Causes skin irritation.[4][5]
H319	Causes serious eye irritation.[4][5]
H335	May cause respiratory irritation.[4][6]

Signal Word:Warning[4][5]

Hazard Pictogram:

alt text

Physical and Chemical Properties

Understanding the physical and chemical properties of Veratraldehyde is crucial for safe handling and storage.

Table 3: Physical and Chemical Properties

Property	Value
Appearance	White to pale yellow or light peach crystalline solid/powder.[1][7][8]
Odor	Pleasant woody, vanilla-like odor.[1][3][9]
Molecular Formula	C ₉ H ₁₀ O ₃ [4][7]
Molecular Weight	166.17 g/mol [8][10]
Melting Point	40-46 °C (104-115 °F)[2][9][10][11]
Boiling Point	281 °C (538 °F)[2][8][10]
Flash Point	> 110 °C (> 230 °F) - closed cup[10][11][12]
Solubility	Sparingly soluble in water; soluble in ethanol, ether, and organic solvents.[6][8][9]
Density	~1.11-1.15 g/cm ³ [8][9]

Handling and Storage Precautions

Proper handling and storage are essential to minimize exposure and ensure laboratory safety.

Safe Handling Protocol

- Engineering Controls: Use in a well-ventilated area, preferably in a chemical fume hood, to keep airborne levels below exposure limits.[4][10] Provide appropriate exhaust ventilation at places where dust is formed.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.[4][5][9] Safety glasses with side-shields conforming to EN166 are recommended.
 - Skin Protection: Handle with chemical-resistant gloves (e.g., nitrile rubber).[4] Wear a lab coat or other protective clothing.[4][5][13]

- Respiratory Protection: If dust is generated, use an approved dust mask (e.g., N95) or respirator.[4][10][13]
- Hygiene Measures: Do not eat, drink, or smoke when using this product.[4][5] Wash hands thoroughly after handling.[4] Wash contaminated clothing before reuse.[5]
- General Handling: Avoid contact with skin and eyes. Avoid the formation and inhalation of dust. Keep away from heat, sparks, and open flames.[9][10]

Storage Conditions

- Container: Keep the container tightly closed and dry.[4][9][10]
- Location: Store in a cool, dry, and well-ventilated place.[9][10]
- Incompatible Materials: Store away from strong acids, strong bases, and strong oxidizing agents.[4][12]
- Conditions to Avoid: Avoid direct sunlight, extremely high or low temperatures, and sources of ignition.[4][9] The substance is noted to be unstable on exposure to light.[4][12]

Emergency and First-Aid Procedures

Immediate and appropriate first-aid measures are critical in case of accidental exposure.

Table 4: First-Aid Measures

Exposure Route	First-Aid Procedure
Ingestion	Rinse mouth with water.[4][5] Do NOT induce vomiting.[4][10] Call a POISON CENTER or doctor/physician if you feel unwell.[4][5]
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Seek medical attention if you feel unwell or if respiratory irritation persists.[10][12]
Skin Contact	Wash off with soap and plenty of water.[5] Take off contaminated clothing.[5] If skin irritation occurs, get medical advice/attention.[5]
Eye Contact	Rinse cautiously with water for several minutes. [5] Remove contact lenses, if present and easy to do. Continue rinsing.[4][5] If eye irritation persists, get medical advice/attention.[4][5]

Fire-Fighting and Accidental Release Measures

Fire-Fighting

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4]
- Unsuitable Extinguishing Media: Do not use a heavy water stream.[4][14]
- Hazards from Combustion: Upon combustion, carbon oxides (CO, CO₂) are formed.[4][10]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[12]

Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Ensure adequate ventilation. Avoid dust formation and breathing vapors or dust. Keep unprotected persons away.[15]
- Environmental Precautions: Do not let the product enter drains.

- Containment and Cleanup: Sweep up and shovel the material. Place in suitable, closed containers for disposal. Ventilate the area and wash the spill site after material pickup is complete.[\[15\]](#)

Toxicological Information

Table 5: Acute Toxicity Data

Route	Species	Value
Oral LD50	Rat	2000 mg/kg [10]
Dermal LD50	Rabbit	> 5 g/kg [3]

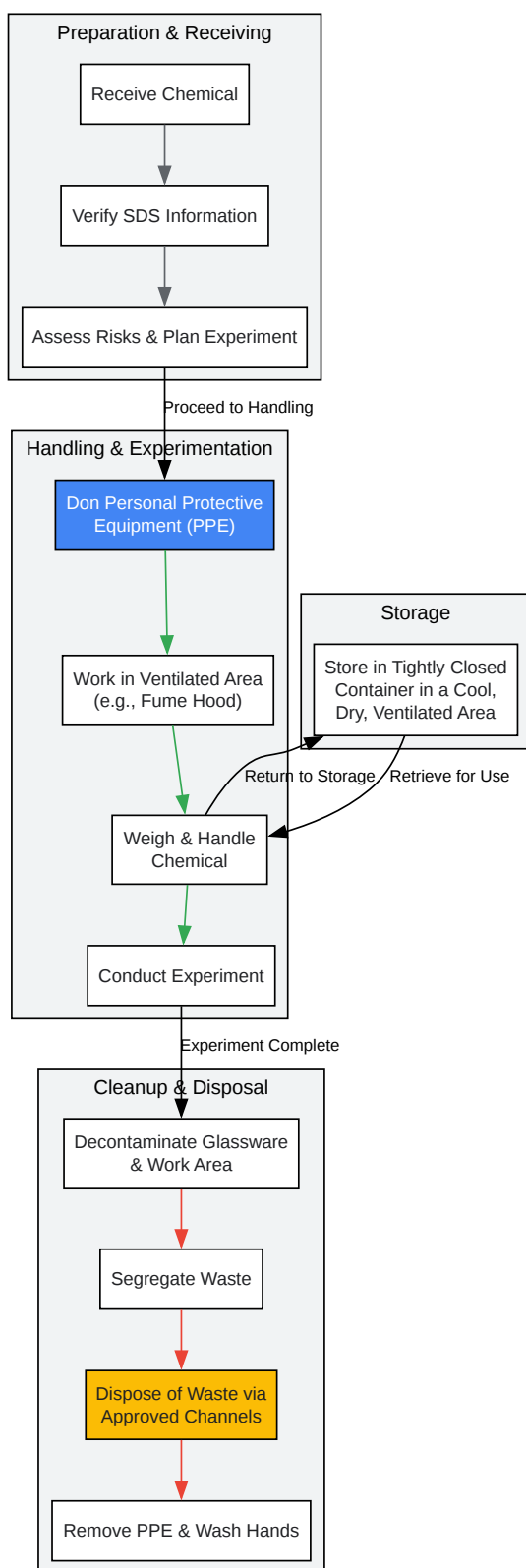
- Potential Health Effects:
 - Ingestion: Harmful if swallowed, may cause serious health hazards.[\[4\]](#)
 - Inhalation: May cause respiratory tract irritation.[\[4\]](#)
 - Skin: Causes skin irritation.[\[4\]](#)
 - Eyes: Causes serious eye irritation.[\[4\]](#)

Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations. Waste should be sent to an approved waste disposal plant.[\[5\]](#)

Safe Handling Workflow

The following diagram illustrates a standard workflow for the safe handling of a chemical like **Veratraldehyde-d3** in a laboratory setting.



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Caption: Workflow for Safe Chemical Handling in a Laboratory.

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References

- 1. Veratraldehyde | 120-14-9 | Benchchem [benchchem.com]
- 2. Veratraldehyde - Wikipedia [en.wikipedia.org]
- 3. foreverest.net [foreverest.net]
- 4. chemtexusa.com [chemtexusa.com]
- 5. synerzine.com [synerzine.com]
- 6. Veratraldehyde, 99% | Fisher Scientific [fishersci.ca]
- 7. Veratraldehyde | C₉H₁₀O₃ | CID 8419 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. solubilityofthings.com [solubilityofthings.com]
- 9. consolidated-chemical.com [consolidated-chemical.com]
- 10. oxfordlabfinechem.com [oxfordlabfinechem.com]
- 11. Veratraldehyde = 98 , FG 120-14-9 [sigmaaldrich.com]
- 12. fishersci.com [fishersci.com]
- 13. giantchemsolutions.com [giantchemsolutions.com]
- 14. hekserij.nl [hekserij.nl]
- 15. pfaltzandbauer.com [pfaltzandbauer.com]
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